

A Technical Guide to the Crystal Structure of Cubic Lutetium Nitride (LuN)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lutetium nitride*

Cat. No.: *B081746*

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Abstract: **Lutetium Nitride** (LuN) is a binary inorganic compound that crystallizes in a cubic structure. As a member of the rare-earth nitride series, it exhibits semiconducting properties and has garnered significant interest within the materials science community, particularly as a key component in the recently explored Lutetium-Nitrogen-Hydrogen system. This technical guide provides a comprehensive overview of the crystal structure of cubic LuN, detailing its crystallographic properties, synthesis protocols, and the experimental methods employed for its characterization. This document is intended for researchers, materials scientists, and professionals in related fields seeking detailed structural information on this compound.

Crystallographic Properties of Cubic Lutetium Nitride

Lutetium Nitride adopts a face-centered cubic (FCC) lattice, belonging to the rock-salt (NaCl) crystal structure type.^[1] This is a common structure for mononitrides of the rare-earth elements. The fundamental crystallographic data for cubic LuN are summarized in the table below. It is important to distinguish between computationally derived and experimentally measured lattice parameters, as theoretical values can sometimes differ from empirical results.

| Property | Value | Source / Method |
|----------------------------|-------------------------|--------------------------------|
| Crystal System | Cubic | [2][3] |
| Space Group | Fm-3m (No. 225) | [2][4] |
| Structure Type | Rock-salt (NaCl) | [1] |
| Lattice Parameter (a) | 4.766 Å | Experimental[1] |
| Lattice Parameter (a) | ~4.76 Å | Experimental[1] |
| Lattice Parameter (a) | 3.363 Å | Calculated (Primitive Cell)[4] |
| Formula Units per Cell (Z) | 4 | |
| Calculated Density | 11.66 g/cm ³ | [2] |

Note: The calculated lattice parameter from the Materials Project corresponds to a primitive cell, while experimental values typically refer to the conventional cell.

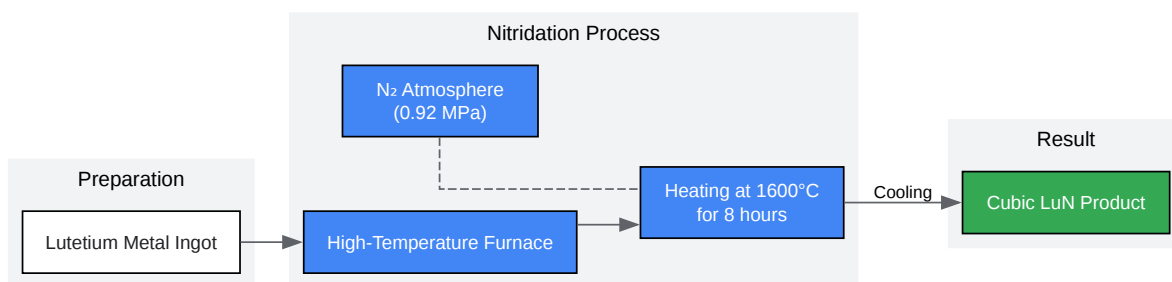
Synthesis of Cubic Lutetium Nitride

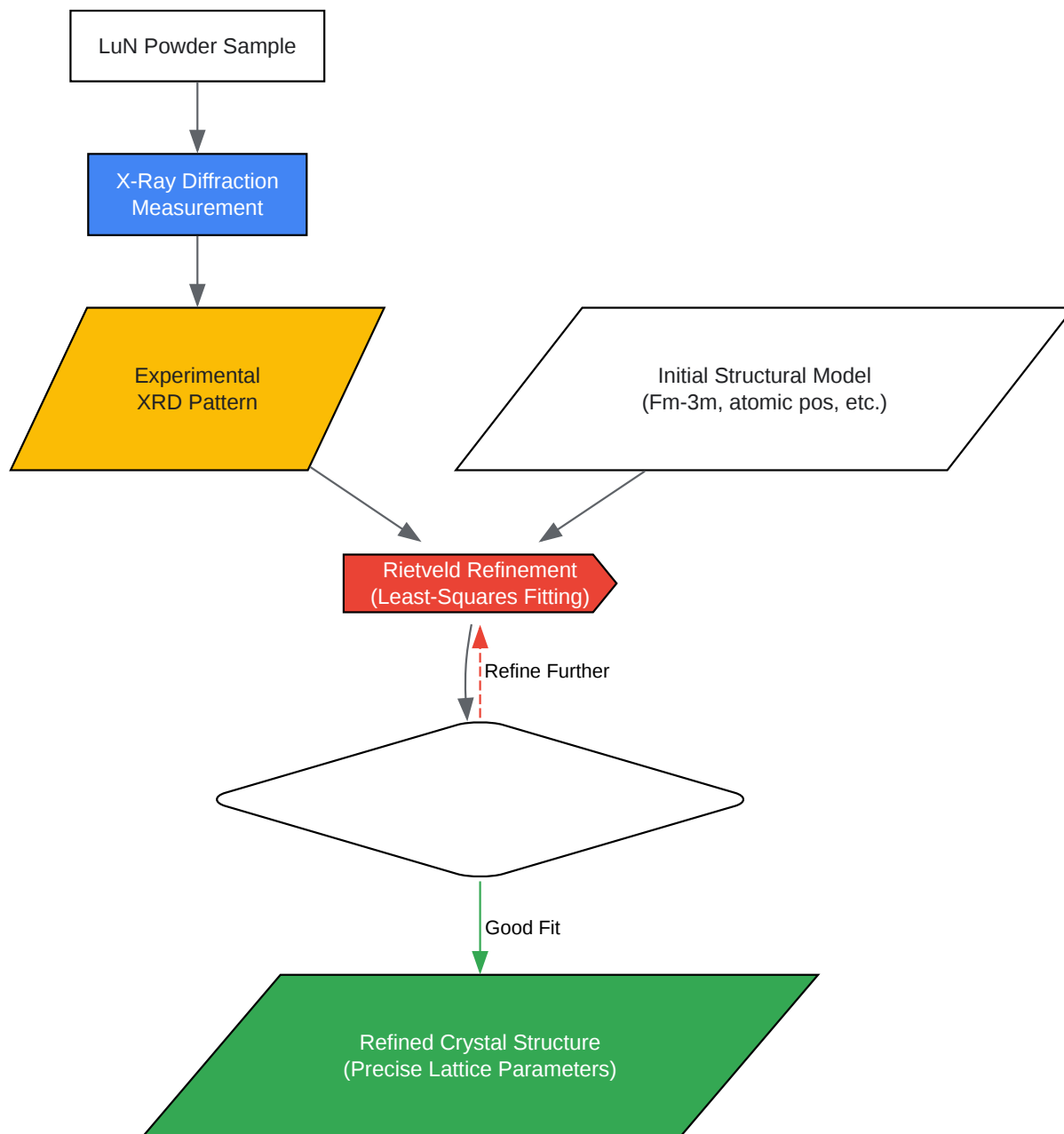
The synthesis of high-purity, crystalline LuN is crucial for accurate structural and property characterization. The most common method reported for producing bulk polycrystalline LuN is through the direct nitridation of lutetium metal at high temperatures.

A standard protocol for the direct nitridation of lutetium involves the following steps:

- A pure lutetium metal ingot is placed in a suitable crucible within a high-temperature furnace.
- The furnace is evacuated and then backfilled with high-purity nitrogen gas.
- The sample is heated to a temperature of 1600 °C.[1][2]
- This temperature is maintained for a period of approximately 8 hours while a nitrogen pressure of 0.92 MPa is applied.[1]
- After the reaction period, the furnace is cooled down to room temperature, yielding the **Lutetium Nitride** product.

The process results in a high degree of nitridation (approximately 97%) while maintaining the initial shape of the bulk metal.^[1] More advanced techniques, such as epitaxial growth, have been developed for producing single-crystalline LuN thin films for detailed electronic property measurements.^[5]





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